

Technical Support Center: Bicine Buffer Interference with Protein Assays

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Compound of Interest

Compound Name: *N,N-Bis(2-hydroxyethyl)glycine sodium salt*
CAS No.: 139-41-3
Cat. No.: B086438

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A Technical Guide for Researchers, Scientists, and Drug Development Professionals

Frequently Asked Questions (FAQs)

Q1: Why are my protein concentration readings inaccurate when using Bicine buffer with the Bradford assay?

Bicine buffer is known to cause artificially inflated protein concentration readings with the Bradford assay. This interference is due to the chemical structure of Bicine, which contains a tertiary amine. In the acidic environment of the Bradford assay, this amine group can interact with the Coomassie Brilliant Blue G-250 dye, mimicking the binding of the dye to proteins. This leads to a significant background signal, resulting in a high blank reading and an overestimation of the actual protein concentration.

Q2: I'm observing a precipitate in my Bradford assay when using a Bicine buffer. What is causing this?

Bicine has a tendency to precipitate in the acidic conditions of the Bradford assay reagent. This precipitate can scatter light during spectrophotometric analysis, leading to inaccurate and unreliable absorbance readings.[\[1\]](#)

Q3: Does Bicine buffer interfere with other protein assays like the BCA or Lowry methods?

Yes, Bicine can also interfere with copper-based protein assays such as the Bicinchoninic Acid (BCA) and Lowry assays. Bicine is a chelating agent, which means it can bind to the copper ions (Cu^{2+}) that are essential for the colorimetric reaction in these assays.[\[1\]](#)[\[2\]](#) This chelation reduces the amount of copper available to react with the protein, leading to an underestimation of the protein concentration.[\[1\]](#)[\[2\]](#)

Troubleshooting Guides & Detailed Protocols

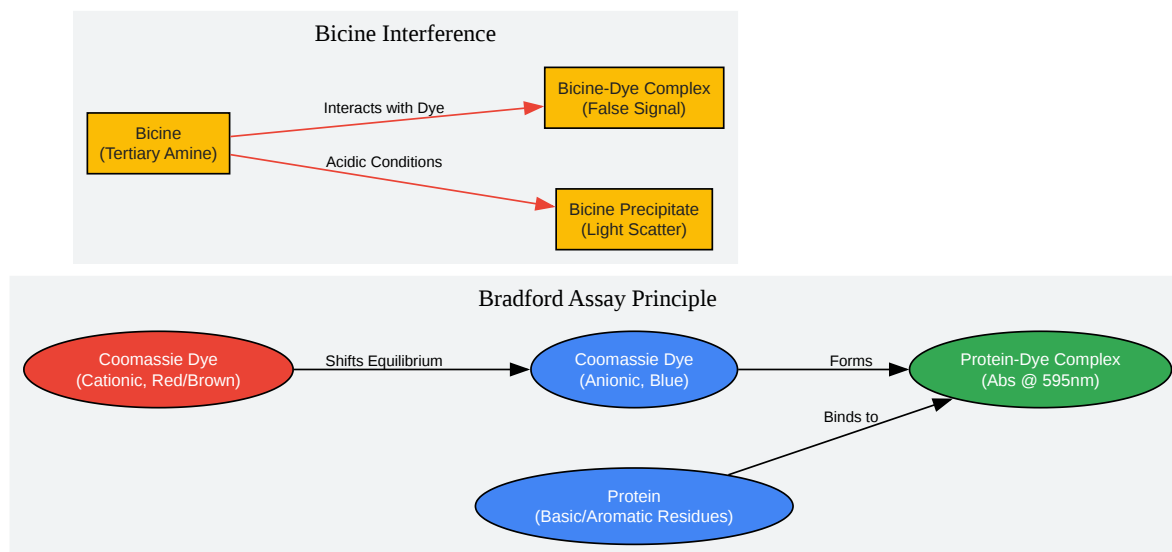
Issue 1: Inaccurate Protein Quantification with the Bradford Assay

If you suspect Bicine interference is compromising your Bradford assay results, a systematic approach to troubleshooting is essential.

Root Cause Analysis:

The interference is a result of the direct interaction between the Bicine molecule and the Coomassie dye, as well as the potential for Bicine to precipitate in the acidic assay reagent.

Visualizing the Interference Mechanism:



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Caption: Bicine interference in the Bradford assay.

Solution 1: Buffer Exchange

The most effective method to eliminate Bicine interference is to remove it from the protein sample through buffer exchange.^{[3][4]}

Protocol: Spin Desalting Columns

- **Column Equilibration:** Choose a spin desalting column with a molecular weight cutoff (MWCO) suitable for your protein. For instance, a 7K MWCO column is appropriate for proteins larger than 7 kDa.^{[5][6]} Equilibrate the column by washing it with a compatible buffer (e.g., PBS or 50 mM Tris-HCl, pH 7.4) as per the manufacturer's instructions. This typically involves centrifugation to remove the storage buffer and replace it with the desired assay-compatible buffer.^{[5][7]}

- **Sample Loading:** Apply your protein sample (usually between 30-130 μL) to the center of the compacted resin bed.[\[5\]](#)[\[6\]](#)
- **Centrifugation:** Centrifuge the column at the recommended speed and time (e.g., 1,500 x g for 2 minutes).[\[5\]](#)[\[6\]](#) The protein, being larger than the MWCO, will pass through the column, while the smaller Bicine molecules will be retained by the resin.[\[3\]](#)
- **Protein Collection:** Your purified protein sample is now in the collection tube, in the new compatible buffer, and ready for accurate quantification.

Solution 2: Modified Bradford Protocol (Use with Caution)

While less accurate than buffer exchange, this modified protocol can be a quicker alternative.

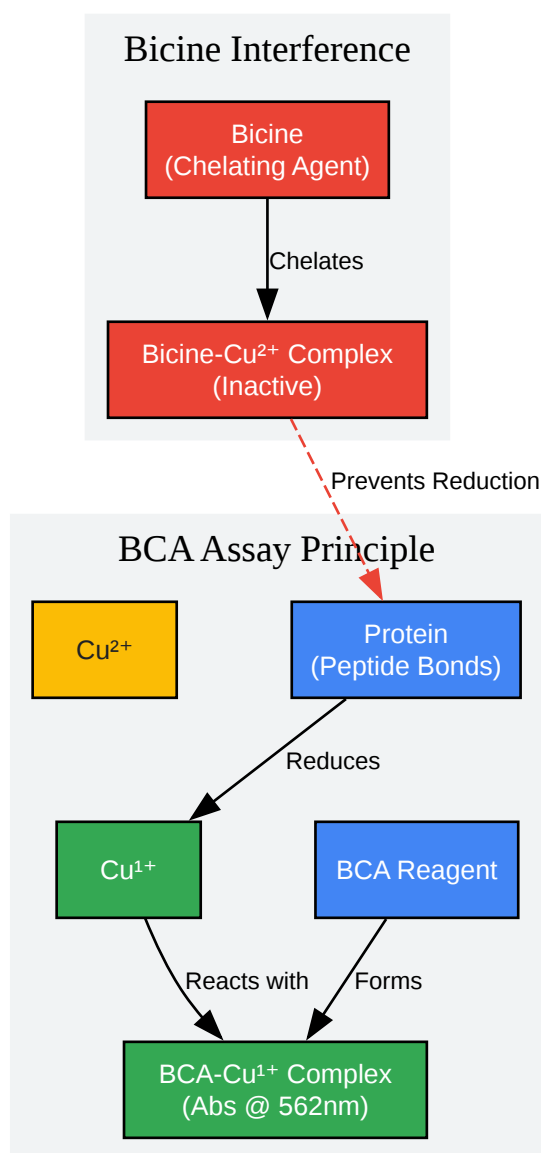
- **Standard Curve Preparation:** It is crucial to prepare your protein standards (e.g., BSA) in the exact same concentration of Bicine buffer as your unknown samples. This helps to create a standard curve that accounts for the background signal from the Bicine.
- **Blank Subtraction:** Use the Bicine buffer alone as the blank for your spectrophotometer.
- **Incubation Time:** Keep the incubation time of the sample with the Bradford reagent to a minimum to reduce the interaction between Bicine and the dye. A consistent, short incubation time (e.g., 5 minutes) for all samples and standards is recommended.
- **Data Interpretation:** Be aware that this method may still produce less accurate results than buffer exchange, particularly at lower protein concentrations.

Issue 2: Inaccurate Protein Quantification with the BCA Assay

Root Cause Analysis:

Bicine's chelating properties interfere with the copper reduction step of the BCA assay, which can lead to an underestimation of the protein concentration.

Visualizing the Interference Mechanism:



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Caption: Bicine interference in the BCA assay.

Solution 1: Buffer Exchange

As with the Bradford assay, buffer exchange via spin desalting columns or dialysis is the most effective way to remove Bicine.[3][4]

Protocol: Dialysis

- **Membrane Preparation:** Select a dialysis membrane with an appropriate MWCO for your protein. Pre-wet the membrane in the dialysis buffer (e.g., PBS) according to the manufacturer's instructions.[\[8\]](#)[\[9\]](#)[\[10\]](#)
- **Sample Loading:** Load your protein sample into the dialysis tubing or cassette and seal it securely.[\[8\]](#)[\[9\]](#)[\[10\]](#)
- **Dialysis:** Immerse the sealed sample in a large volume of the dialysis buffer, which should be at least 200 times the sample volume.[\[8\]](#)[\[9\]](#) Gently stir the buffer at 4°C.[\[8\]](#)[\[10\]](#)
- **Buffer Changes:** To ensure the complete removal of Bicine, change the dialysis buffer 2-3 times over a period of 4-24 hours.[\[8\]](#)[\[9\]](#)[\[10\]](#)
- **Sample Recovery:** Recover your protein sample from the dialysis tubing. It is now ready for the BCA assay.

Solution 2: Use a Bicine-Compatible Assay

If buffer exchange is not a viable option, consider using a protein assay that is less susceptible to interference from chelating agents.

Recommended Alternative: The Pierce™ 660 nm Protein Assay

This assay is compatible with detergents and shows less interference from reducing agents and chelators compared to the BCA and Bradford assays. For the most accurate results, it is still recommended to prepare your standards in the same Bicine buffer as your samples.

Summary of Bicine Buffer Compatibility with Common Protein Assays

Protein Assay	Compatibility with Bicine	Primary Interference Mechanism	Recommended Action
Bradford	Not Recommended	Direct interaction with Coomassie dye, precipitation	Buffer Exchange[3][4]
BCA	Not Recommended	Chelation of copper ions[1][2]	Buffer Exchange or use a compatible assay[3][4]
Lowry	Not Recommended	Chelation of copper ions	Buffer Exchange or use a compatible assay[3][4]
Pierce™ 660 nm	Moderately Compatible	Minimal interference	Prepare standards in Bicine buffer
Qubit™ Protein Assay	Compatible	Fluorescent dye binds directly to protein	Direct use (verify with manufacturer's notes)

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